

Introduction: The Utility and Risks of a Key Synthetic Building Block

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Compound of Interest

Compound Name: (2-Methoxy-4,6-dimethylphenyl)boronic acid

Cat. No.: B151195

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(2-Methoxy-4,6-dimethylphenyl)boronic acid (CAS No: 361543-99-9, Molecular Formula: $C_9H_{13}BO_3$) is a valuable arylboronic acid derivative frequently employed in modern organic synthesis. Its primary utility lies in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, which is a cornerstone for the construction of complex biaryl structures found in many pharmaceutical agents and advanced materials.^[1] While boronic acids are often regarded as having relatively low toxicity compared to other organometallic reagents, this perception can lead to complacency.^[2] A thorough understanding of the specific hazards, handling protocols, and emergency procedures is paramount to ensure the safety of laboratory personnel and the integrity of research outcomes. Recent studies have also highlighted that some boronic acids and their precursors can exhibit mutagenic properties, underscoring the need for cautious handling.^{[3][4]}

This guide provides a comprehensive framework for the safe use of **(2-Methoxy-4,6-dimethylphenyl)boronic acid**, moving from hazard identification and risk assessment to detailed protocols for routine handling, storage, and emergency response.

Section 1: Hazard Identification and Risk Assessment

While specific toxicological data for **(2-Methoxy-4,6-dimethylphenyl)boronic acid** is not extensively published, a reliable hazard profile can be constructed by examining data from structurally similar phenylboronic acids and the general class of these compounds. The primary

hazards are associated with irritant properties upon direct contact or inhalation of the solid powder.

GHS Hazard Classification (Based on Analogous Compounds)

The Globally Harmonized System (GHS) classifications for closely related methoxyphenyl and dimethylphenyl boronic acids consistently indicate the following hazards.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. [5] [10]
Serious Eye Damage/Irritation	Category 2/2A	H319	Causes serious eye irritation. [5] [10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation. [7] [10]
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed. [6] [9]

Causality: The boron atom in boronic acids is a Lewis acid, capable of interacting with biological nucleophiles. The irritant effects on the skin, eyes, and respiratory tract are likely due to this reactivity and the acidic nature of the compound, leading to localized inflammation and tissue damage upon contact.

Toxicological Profile

In general, boron-containing acids exhibit low acute toxicity.[\[11\]](#) However, the organic substituent significantly influences the compound's biological activity. Skin exposure to boric acid has, in some cases, proven fatal, and oral ingestion can lead to systemic effects.[\[12\]](#) While many boronic acids are not considered genotoxic, some have shown mutagenic potential in Ames assays, possibly through the generation of organic radicals.[\[3\]](#)[\[4\]](#) Given the incomplete toxicological profile for this specific reagent, it is prudent to treat it as a substance with potential for both irritation and unknown long-term health effects.

Section 2: Safe Handling and Engineering Controls

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment (PPE) is essential for mitigating the risks associated with handling **(2-Methoxy-4,6-dimethylphenyl)boronic acid**.

Engineering Controls: The First Line of Defense

The primary engineering control is to minimize the generation and inhalation of airborne dust.

- **Chemical Fume Hood:** All manipulations of the solid compound, including weighing, transferring, and adding to reaction vessels, must be performed inside a certified chemical fume hood.^{[13][14]} This ensures that any dust generated is immediately captured and exhausted away from the operator's breathing zone.
- **Ventilation:** The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.^{[5][15][16]}

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles or a face shield worn over safety glasses. [13] [15] [17]	Protects eyes from airborne dust particles and accidental splashes of solutions containing the compound. Standard safety glasses do not provide an adequate seal.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene). [13] [15] [17]	Prevents direct skin contact, which can cause irritation. [5] Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A fully buttoned, flame-resistant lab coat, long pants, and closed-toe shoes. [13] [18]	Protects skin on the arms and body from accidental spills and contact with contaminated surfaces.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required if handling the solid outside of a fume hood. [13] [15]	Minimizes the risk of inhaling dust, which can cause respiratory tract irritation. [7] This should be a secondary measure; primary reliance should be on engineering controls.

Standard Operating Procedure for Handling

Adherence to a strict, step-by-step protocol ensures that safety is integrated into the workflow.

- Preparation:
 - Verify that a safety shower and eyewash station are readily accessible and unobstructed. [\[13\]](#)
 - Designate a specific work area within a chemical fume hood.

- Ensure the work surface is clean and free of clutter.
- Assemble all necessary equipment (spatulas, weigh boats, glassware) before retrieving the chemical.
- Donning PPE:
 - Put on all required PPE as detailed in the table above before handling the chemical container.
- Chemical Handling:
 - Keep the container of **(2-Methoxy-4,6-dimethylphenyl)boronic acid** tightly closed when not in use to prevent moisture absorption and dust dispersal.[\[5\]](#)[\[13\]](#)
 - When transferring the solid, use a spatula and gentle motions to avoid generating dust. [\[13\]](#)[\[15\]](#) Avoid pouring the dry powder directly.
 - If weighing, use an analytical balance inside the fume hood or a containment enclosure.
 - Clean any spills on equipment or the work surface immediately.
- Post-Handling:
 - Securely close the primary container.
 - Decontaminate the work area and any used equipment.
 - Carefully remove PPE, avoiding contact with potentially contaminated outer surfaces.
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[\[13\]](#)

Section 3: Storage and Chemical Compatibility

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous interactions.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [5][14][19] Some suppliers recommend refrigeration (2-8°C) to ensure long-term stability.[10] The storage area should be protected from moisture.
- **Segregation:** Chemical segregation is a critical safety principle.
 - **(2-Methoxy-4,6-dimethylphenyl)boronic acid** should be stored away from incompatible materials such as strong oxidizing agents and strong acids.[18][20][21]
 - For inventory purposes, it can be classified with other organic or inorganic acids.[18][22] It should be stored in a dedicated corrosives or acids cabinet if available.[18][20]
 - Do not store directly on wooden shelves or paper shelf liners.[22][23]

Section 4: Emergency Response Protocols

A clear and practiced emergency plan is a self-validating system that ensures a correct and swift response to accidental exposures or spills.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- **Inhalation:** Move the affected person to fresh air immediately.[5][15][24] If breathing is difficult or symptoms like coughing persist, seek medical attention.
- **Skin Contact:** Promptly remove all contaminated clothing.[25] Immediately wash the exposed area thoroughly with soap and copious amounts of water for at least 15 minutes.[5][15][24] Seek medical attention if irritation develops or persists.[5]
- **Eye Contact:** Immediately flush the eyes with plenty of clean, running water for at least 15 minutes, holding the eyelids open to ensure the entire surface is rinsed.[5][15][24] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.[15] If the person is conscious and alert, rinse their mouth with water.[15][24] Seek immediate medical attention.[24][26]

Spill Response Protocol (Minor Laboratory Spill)

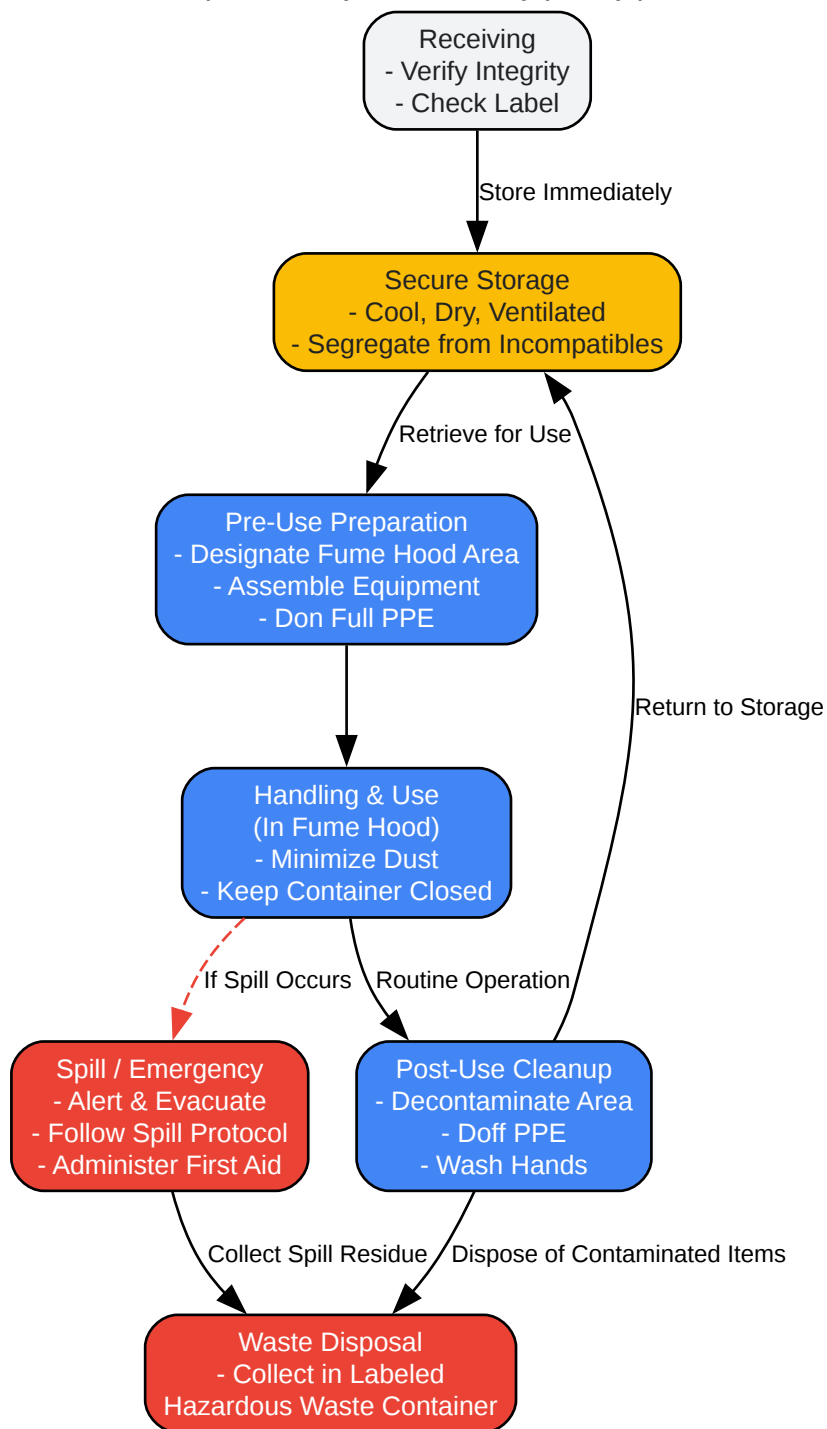
This protocol applies to small spills (<100g) that can be safely managed by trained laboratory personnel.

- Alert & Isolate: Immediately alert others in the vicinity. Restrict access to the spill area.[\[27\]](#)
- Ventilate: Ensure the spill area is well-ventilated, using the fume hood to draw vapors away. [\[28\]](#)[\[29\]](#)
- Don PPE: Wear the full PPE ensemble described in Section 2.2, including respiratory protection if necessary.[\[27\]](#)[\[30\]](#)
- Contain & Clean:
 - For Solid Spills: Gently cover the spill with a damp paper towel to prevent dust from becoming airborne.[\[27\]](#) Carefully sweep the material into a dustpan and place it into a suitable container for hazardous waste.[\[15\]](#)[\[29\]](#)
 - For Spills in Solution: Create a dike around the spill using an inert absorbent material such as vermiculite, sand, or a commercial spill pillow.[\[28\]](#)[\[31\]](#) Work from the outside in, absorb the liquid, and scoop the material into a container for hazardous waste.
- Collect Waste: Place all contaminated materials (absorbent, paper towels, gloves) into a heavy-duty plastic bag or a sealed container. Label it clearly as hazardous waste.[\[29\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.[\[27\]](#)[\[30\]](#)
- Report: Report the incident to the laboratory supervisor or Environmental Health & Safety department, as per institutional policy.

Visual Workflow for Safe Handling

The following diagram illustrates the lifecycle of **(2-Methoxy-4,6-dimethylphenyl)boronic acid** within the laboratory, highlighting key decision points and safety protocols.

Workflow for (2-Methoxy-4,6-dimethylphenyl)boronic Acid

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Caption: Logical workflow for the safe management of **(2-Methoxy-4,6-dimethylphenyl)boronic acid**.

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